

Safeguarding Your Research: Proper Disposal Procedures for NIR-797-Isothiocyanate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NIR-797-isothiocyanate

Cat. No.: B1146953

[Get Quote](#)

For Immediate Implementation by Laboratory Personnel

This guide provides essential safety and logistical information for the proper handling and disposal of **NIR-797-isothiocyanate**, a near-infrared fluorescent dye commonly used in advanced biological research and drug development. Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance.

Immediate Safety and Handling Precautions

NIR-797-isothiocyanate is classified as a combustible solid and is highly hazardous to aquatic life. All handling procedures must be conducted in a well-ventilated area, preferably within a chemical fume hood, while wearing appropriate Personal Protective Equipment (PPE).

Personal Protective Equipment (PPE)	Specifications
Gloves	Chemical-resistant nitrile gloves
Eye Protection	Safety glasses with side shields or goggles
Respiratory Protection	N95 dust mask or higher
Lab Attire	Standard lab coat

Step-by-Step Disposal Protocol for NIR-797-Isothiocyanate Waste

All waste contaminated with **NIR-797-isothiocyanate**, including unused product, solutions, contaminated consumables (e.g., pipette tips, tubes), and personal protective equipment, must be treated as hazardous chemical waste. Under no circumstances should this waste be disposed of down the drain or in regular trash.

1. Waste Segregation and Collection:

- **Solid Waste:** Collect all solid waste, including residual powder, contaminated wipes, gloves, and plasticware, in a designated, leak-proof hazardous waste container lined with a heavy-duty plastic bag.
- **Liquid Waste:** Collect all aqueous and organic solutions containing **NIR-797-isothiocyanate** in a separate, clearly marked, and leak-proof hazardous waste container. Do not mix with other incompatible waste streams.

2. Container Management:

- Use only chemically compatible containers provided by your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.
- Ensure containers are kept securely closed at all times, except when adding waste.
- Store waste containers in a designated and properly labeled satellite accumulation area within the laboratory. This area should be away from general lab traffic and incompatible materials.

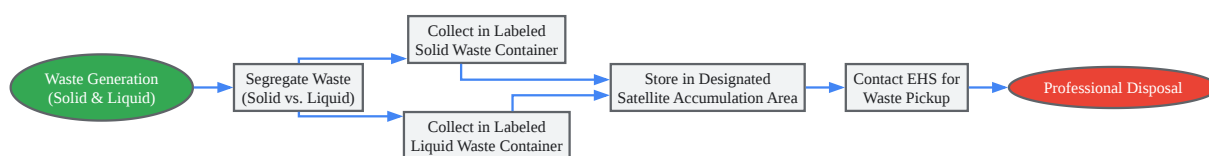
3. Labeling:

- Immediately label all hazardous waste containers with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**NIR-797-isothiocyanate**"

- The primary hazard(s) (e.g., "Combustible," "Environmental Hazard")
- The accumulation start date (the date the first drop of waste was added)
- The name and contact information of the principal investigator or laboratory supervisor.

4. Arranging for Disposal:

- Once the waste container is full or has been in accumulation for the maximum time allowed by your institution (typically 90 days), contact your EHS department or a certified hazardous waste disposal contractor to schedule a pickup.
- Do not attempt to transport hazardous waste outside of the laboratory.



[Click to download full resolution via product page](#)

Disposal workflow for **NIR-797-isothiocyanate** waste.

Experimental Protocol: General Procedure for Protein Labeling

The following is a general protocol for the covalent labeling of proteins with **NIR-797-isothiocyanate**. The isothiocyanate group reacts with primary amines (e.g., lysine residues) on the protein to form a stable thiourea bond. This protocol may require optimization for specific proteins and applications.

Materials:

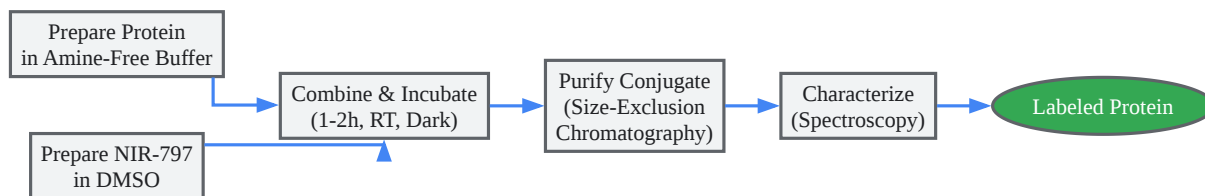
- Protein to be labeled (in an amine-free buffer, e.g., PBS)

- **NIR-797-isothiocyanate**

- Anhydrous dimethyl sulfoxide (DMSO)
- Reaction buffer (e.g., 0.1 M sodium carbonate-bicarbonate buffer, pH 9.0)
- Purification column (e.g., Sephadex G-25)

Procedure:

- Protein Preparation:
 - Dissolve the protein in the reaction buffer to a concentration of 1-2 mg/mL. Ensure the buffer is free of primary amines (e.g., Tris) as they will compete with the labeling reaction.
- Dye Preparation:
 - Immediately before use, dissolve **NIR-797-isothiocyanate** in anhydrous DMSO to a concentration of 1 mg/mL.
- Labeling Reaction:
 - Slowly add the dissolved dye to the protein solution while gently stirring. A common starting point is a 10-20 fold molar excess of dye to protein.
 - Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- Purification:
 - Separate the labeled protein from unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25).
 - The first colored band to elute is the labeled protein.
- Characterization:
 - Determine the degree of labeling by measuring the absorbance of the conjugate at 280 nm (for protein) and ~795 nm (for **NIR-797-isothiocyanate**).



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Safeguarding Your Research: Proper Disposal Procedures for NIR-797-Isothiocyanate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1146953#nir-797-isothiocyanate-proper-disposal-procedures\]](https://www.benchchem.com/product/b1146953#nir-797-isothiocyanate-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com